

Safeguarding Your Laboratory: Proper Disposal Procedures for Dhps-IN-1

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Compound of Interest

Compound Name: **Dhps-IN-1**
Cat. No.: **B10861069**

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Researchers and scientists handling **Dhps-IN-1**, a potent dihydropteroate synthase (DHPS) inhibitor, must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection.^{[1][2]} Due to its classification as harmful if swallowed and very toxic to aquatic life with long-lasting effects, proper waste management is not just a procedural formality but a critical responsibility.^[1] This guide provides essential, step-by-step instructions for the safe and compliant disposal of **Dhps-IN-1**.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Dhps-IN-1** is fundamental to its safe handling and disposal.

Property	Value
Synonyms	Not Available
Formula	C17H13BrClN3O2
Molecular Weight	406.66 g/mol
CAS Number	2643300-54-1
Physical State	Solid (powder)
Storage	-20°C (powder) or -80°C (in solvent)

Source: DC Chemicals Safety Data Sheet[\[1\]](#)

Hazard Identification and Safety Precautions

Dhps-IN-1 is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

Personal Protective Equipment (PPE): Before handling **Dhps-IN-1**, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Protective gloves.[\[1\]](#)
- Skin and Body Protection: Impervious clothing.[\[1\]](#)
- Respiratory Protection: Suitable respirator.[\[1\]](#)

Step-by-Step Disposal Protocol

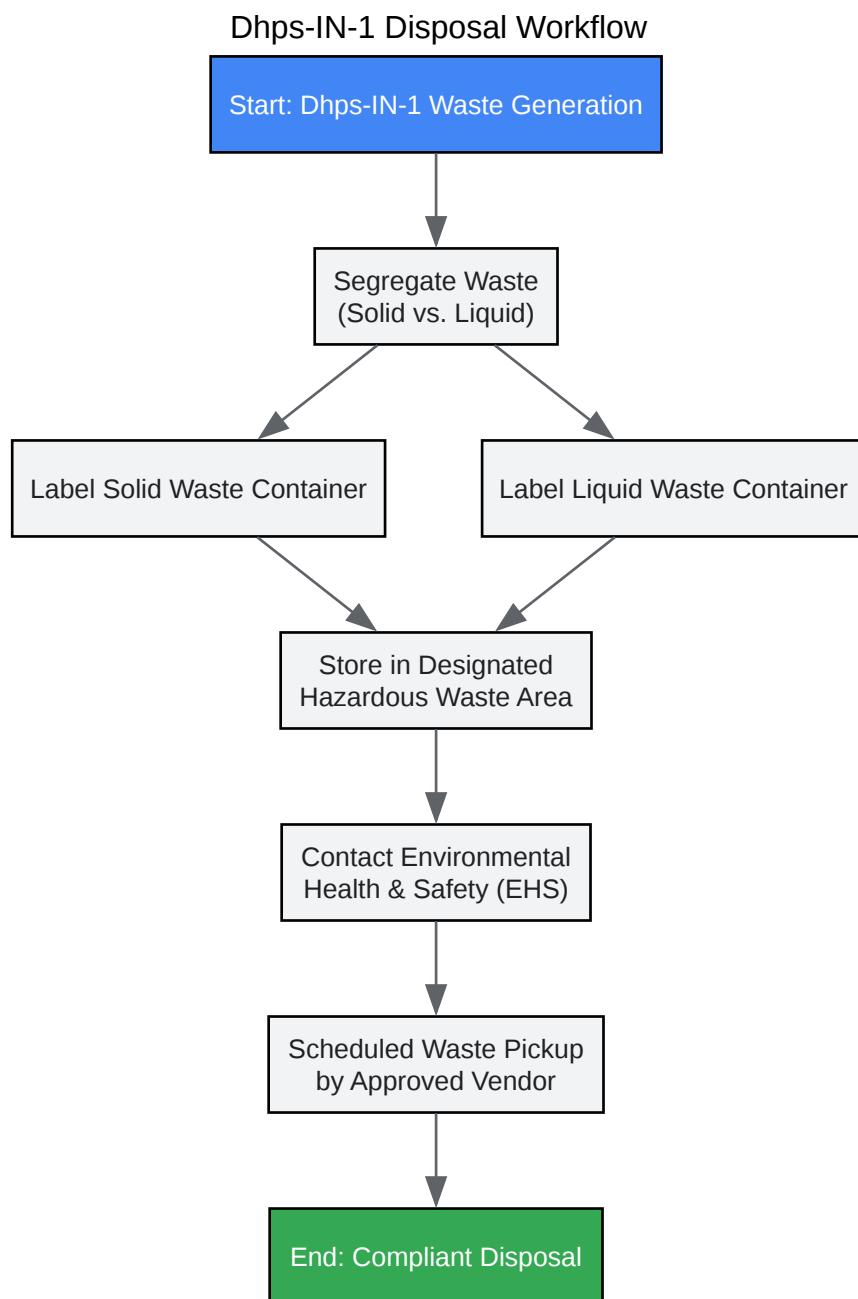
Adherence to a systematic disposal process is crucial. The following steps provide a clear workflow for the safe disposal of **Dhps-IN-1** waste.

- Waste Segregation:
 - All solid waste contaminated with **Dhps-IN-1** (e.g., pipette tips, tubes, gloves, and paper towels) must be collected in a dedicated, clearly labeled hazardous waste container.
 - Liquid waste containing **Dhps-IN-1** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been verified.

- Container Labeling:
 - Label all waste containers with "Hazardous Waste," the full chemical name "**Dhps-IN-1**," and the relevant hazard symbols (e.g., harmful, environmentally hazardous).
- Storage of Waste:
 - Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and strong oxidizing or reducing agents.[\[1\]](#)
 - Ensure the storage area is inaccessible to unauthorized personnel.
- Arrange for Professional Disposal:
 - The disposal of **Dhps-IN-1** must be conducted through an approved and licensed hazardous waste disposal company.[\[1\]](#) Never dispose of **Dhps-IN-1** down the drain or in regular trash.
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup of the hazardous waste.
- Documentation:
 - Maintain a log of the amount of **Dhps-IN-1** waste generated and disposed of, in accordance with your institution's policies and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Dhps-IN-1**.



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Caption: Logical workflow for the safe disposal of **Dhps-IN-1**.

By following these procedures, researchers can mitigate the risks associated with **Dhps-IN-1** and ensure the safety of their colleagues and the environment. Always consult your institution's specific safety and disposal guidelines in conjunction with the information provided in the Safety Data Sheet.

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References

- 1. DHPS-IN-1|2643300-54-1|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
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